

# A Technical Guide to the Solubility of 2-Iodoethanol in Organic Solvents

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## Compound of Interest

Compound Name: 2-Iodoethanol

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This technical guide provides a focused overview of the solubility characteristics of **2-iodoethanol** in various organic solvents. The information is intended to assist in experimental design, formulation development, and safety assessments where **2-iodoethanol** is utilized. This document compiles available qualitative solubility data, outlines a comprehensive experimental protocol for solubility determination, and presents a visual workflow for assessing miscibility.

## Core Concepts in Solubility

The solubility of a substance, such as **2-iodoethanol**, in a particular solvent is governed by the principle of "like dissolves like." This principle suggests that substances with similar polarities and intermolecular forces are more likely to be miscible. **2-Iodoethanol** possesses both a polar hydroxyl (-OH) group, capable of hydrogen bonding, and a less polar iodoethyl (-CH<sub>2</sub>CH<sub>2</sub>I) group. This amphiphilic nature influences its solubility across a range of organic solvents.

## Quantitative Solubility Data

Precise quantitative solubility data for **2-iodoethanol** in a wide array of organic solvents is not extensively documented in readily available literature. However, qualitative assessments from various chemical sources provide valuable insights into its miscibility. The following table summarizes the known qualitative solubility of **2-iodoethanol**.

| Solvent       | Chemical Formula                                | Qualitative Solubility |
|---------------|---|------------------------|
| Water         | H <sub>2</sub> O                                | Soluble[1]             |
| Diethyl Ether | (C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O | Very Soluble[2]        |
| Ethanol       | C <sub>2</sub> H <sub>5</sub> OH                | Very Soluble[2]        |
| Chloroform    | CHCl <sub>3</sub>                               | Soluble[1]             |
| Methanol      | CH <sub>3</sub> OH                              | Slightly Soluble[1]    |

## Experimental Protocol for Determining Miscibility

The following is a detailed methodology for the visual determination of the miscibility of **2-iodoethanol**, a liquid, with various organic solvents. This protocol is a standard method for assessing the solubility of one liquid in another.

Objective: To determine if **2-iodoethanol** is miscible, partially miscible, or immiscible in a selection of organic solvents at ambient temperature.

Materials:

- **2-Iodoethanol** (reagent grade)
- A selection of organic solvents (e.g., methanol, ethanol, acetone, diethyl ether, dichloromethane, toluene, hexane)
- Calibrated glass pipettes or micropipettes
- Small, clear glass vials or test tubes with caps
- Vortex mixer
- Lab coat, safety glasses, and appropriate chemical-resistant gloves

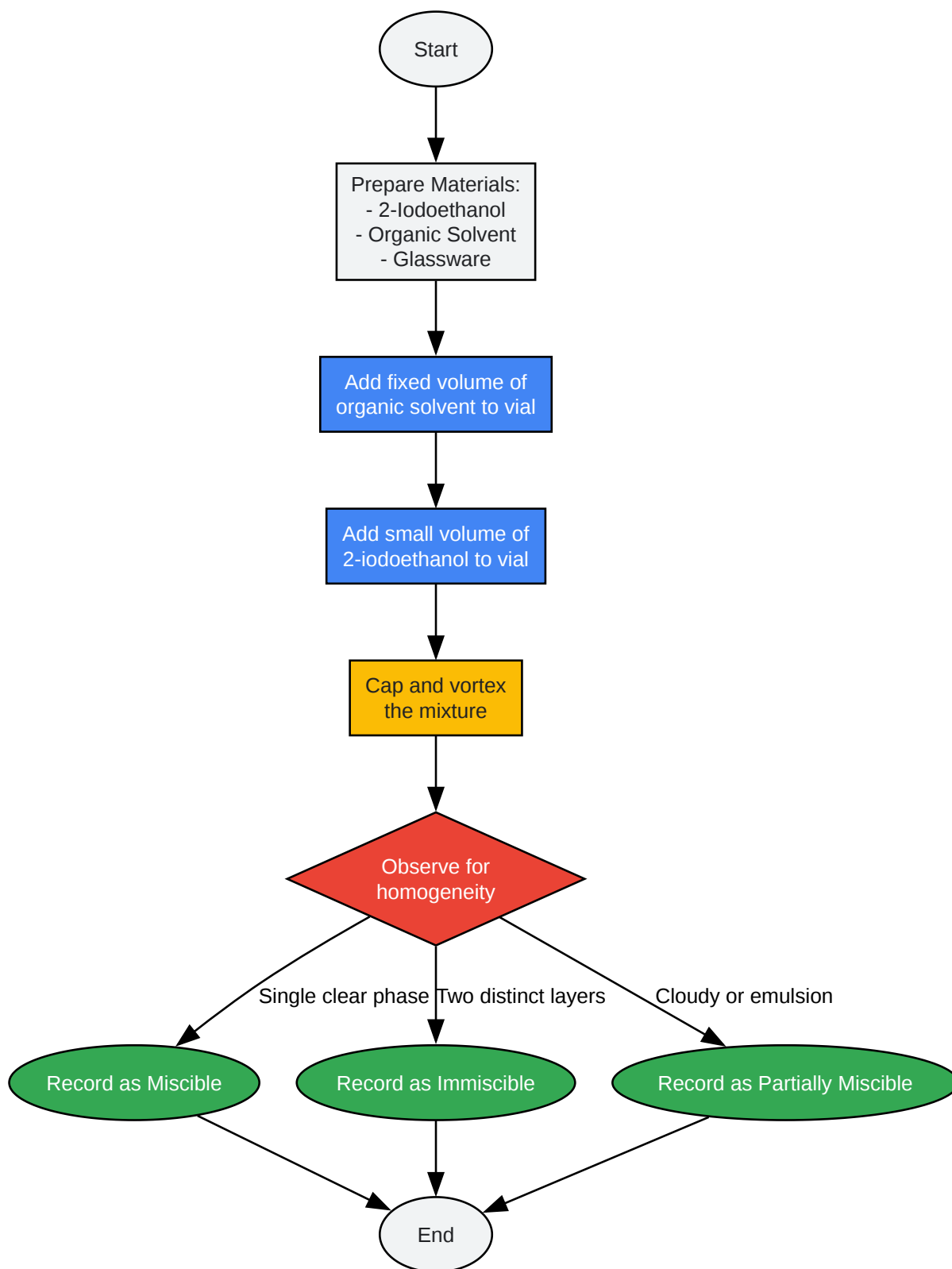
Procedure:

- Preparation: Ensure all glassware is clean and dry to prevent contamination. Perform all steps in a well-ventilated fume hood.
- Solvent Addition: Into a series of labeled vials, pipette a fixed volume (e.g., 2 mL) of each organic solvent to be tested.
- Initial **2-Iodoethanol** Addition: To each vial containing the solvent, add a small, measured volume (e.g., 0.2 mL) of **2-iodoethanol**.
- Mixing: Cap each vial securely and vortex for 30-60 seconds to ensure thorough mixing.
- Initial Observation: Allow the vials to stand undisturbed for at least 5 minutes. Visually inspect each mixture for homogeneity.
  - Miscible: The mixture will appear as a single, clear liquid phase.
  - Immiscible: Two distinct liquid layers will be visible.
  - Partially Miscible: The mixture may appear cloudy or form an emulsion that may separate over a longer period.
- Incremental Addition (for miscibility confirmation): For the mixtures that appear miscible, continue to add **2-iodoethanol** in small, measured increments (e.g., 0.2 mL), vortexing and observing after each addition, until a significant volume has been added (e.g., until the volume of **2-iodoethanol** is equal to the initial volume of the solvent). Observe for any phase separation at each step.
- Documentation: Record the observations for each solvent, noting whether **2-iodoethanol** is miscible, partially miscible, or immiscible. For partially miscible liquids, note the approximate volumes at which phase separation occurs.

Safety Precautions: **2-Iodoethanol** is toxic and should be handled with care. Avoid inhalation of vapors and contact with skin and eyes. Consult the Safety Data Sheet (SDS) for **2-iodoethanol** and all solvents used before beginning the experiment.

## Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of the miscibility of **2-iodoethanol** with an organic solvent.



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## References

- 1. 624-76-0 CAS MSDS (2-Iodoethanol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Hansen Solubility Parameters (HSP) | Practical Adhesion Science | Prof Steven Abbott [stevenabbott.co.uk]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)